Comprehensive Review of IK-862: A Selective TACE Inhibitor

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Compound of Interest

Compound Name:	*IK-862*
CAS No.:	*478911-60-3*
Cat. No.:	*B1674431*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective overview of the current publicly available information on **IK-862**, a selective inhibitor of Tumor Necrosis Factor-α Converting Enzyme (TACE), also known as ADAM17. Due to the limited availability of experimental data in the public domain, a direct cross-validation and comparison with other TACE inhibitors cannot be comprehensively performed at this time. This document summarizes the existing information and outlines the known signaling pathway of TACE.

Understanding IK-862

IK-862 is identified as a selective inhibitor of TACE (ADAM17)[1][2]. It is available commercially for research purposes. However, a thorough review of scientific literature, clinical trial databases, and patent filings did not yield any published experimental results, preclinical or clinical data, or detailed pharmacological studies for **IK-862**.

The Target: TACE (ADAM17) and its Signaling Pathway

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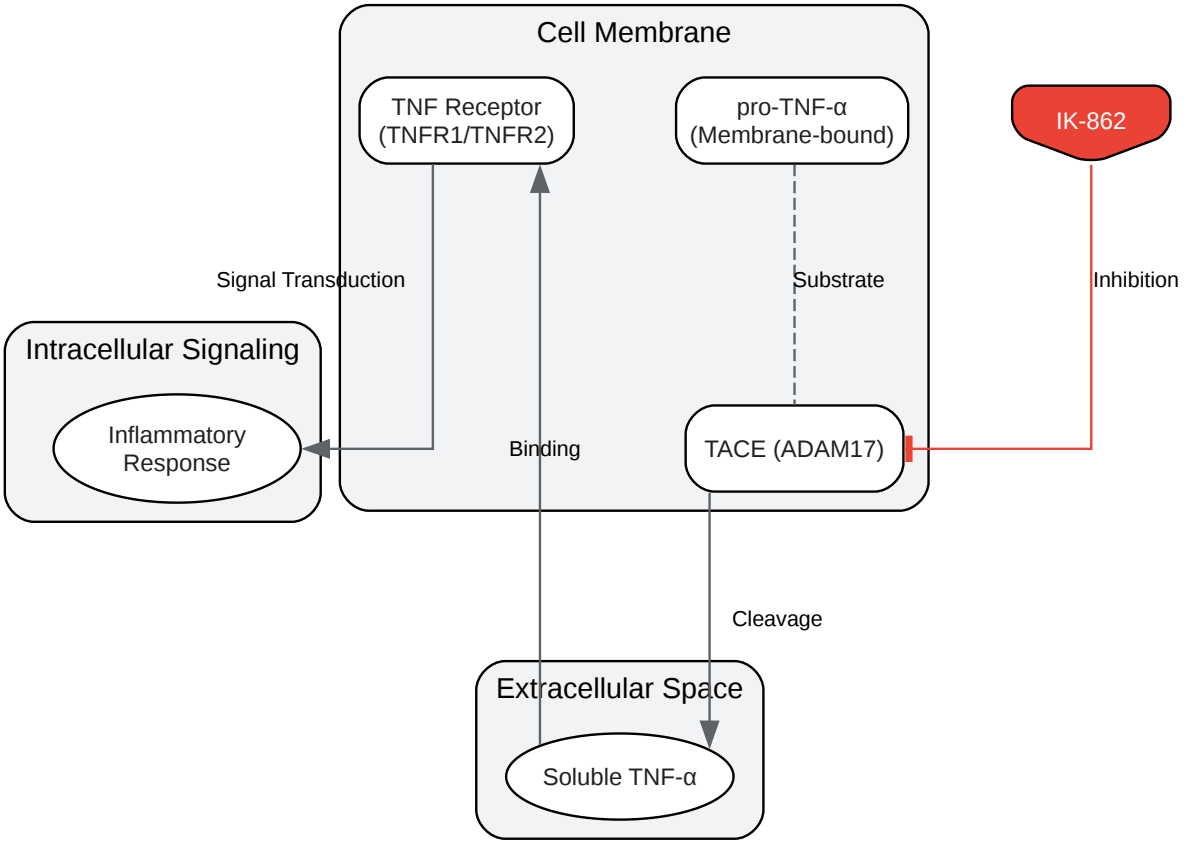
TACE is a key enzyme involved in the shedding of the extracellular domains of various membrane-bound proteins, most notably Tumor Necrosis Factor-α (TNF-α)[3][4][5][6][7]. The proteolytic cleavage of membrane-bound pro-TNF-α by TACE releases soluble TNF-α, a potent pro-inflammatory cytokine[8][9][10]. Dysregulation of TNF-α is implicated in a range of inflammatory diseases, making TACE a significant therapeutic target[3][8][10][11][12].

TACE Signaling Pathway Overview:

The inhibition of TACE is designed to prevent the release of soluble TNF-α, thereby downregulating the subsequent inflammatory cascade initiated by TNF-α binding to its receptors (TNFR1 and TNFR2).



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Caption: TACE-mediated cleavage of pro-TNF-α and its inhibition by **IK-862**.

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Comparison with Other TACE Inhibitors

The development of selective TACE inhibitors has been a significant area of research for inflammatory diseases[3][8][11]. Numerous compounds have been investigated, though many have faced challenges in clinical trials due to off-target effects and lack of efficacy[3][8][11]. Without specific data for **IK-862**, a direct comparison of its potency, selectivity, and safety profile with other known TACE inhibitors such as TAPI-0, TAPI-1, and TAPI-2 is not possible[13].

Experimental Protocols

Detailed experimental protocols for studies involving **IK-862** are not available in the public domain. For researchers interested in evaluating **IK-862**, standard assays for TACE inhibition would be required. A general workflow for such an evaluation is proposed below.

General Experimental Workflow for TACE Inhibitor Evaluation:

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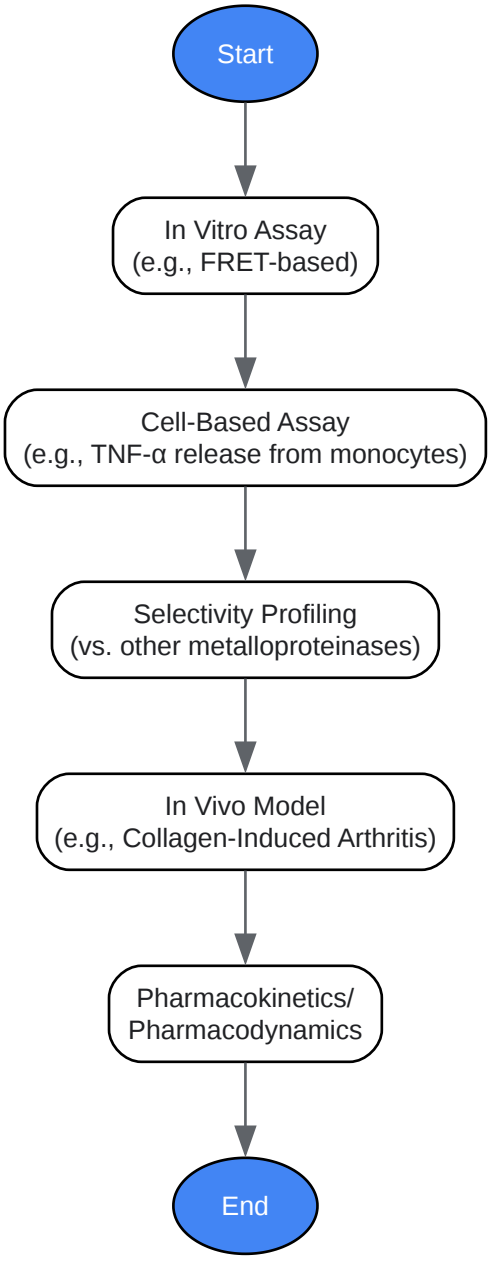

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Caption: A generalized workflow for the preclinical evaluation of a TACE inhibitor.

Note on "IM862"

Searches for "**IK-862**" also returned information on a different compound, "IM862." IM862 is a dipeptide with anti-angiogenic properties that was investigated for the treatment of AIDS-related Kaposi's sarcoma[14][15][16]. However, a Phase III clinical trial found IM862 to be ineffective and potentially associated with a shorter time to disease progression compared to

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placebo[17][18]. There is no evidence to suggest that **IK-862** and IM862 are related compounds.

Conclusion

IK-862 is identified as a selective TACE inhibitor, a class of compounds with therapeutic potential for inflammatory diseases. However, there is a notable absence of publicly available experimental data to allow for a comprehensive cross-validation and comparison. Researchers and drug development professionals interested in **IK-862** will need to conduct their own in vitro and in vivo studies to determine its efficacy, selectivity, and potential as a therapeutic agent. The information provided in this guide is based on the limited data currently available.

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